

# Propyl 2-hydroxy-2-phenylacetate CAS number and synonyms

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## Compound of Interest

Compound Name: *Propyl 2-hydroxy-2-phenylacetate*

Cat. No.: *B1267330*

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## Propyl 2-hydroxy-2-phenylacetate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **Propyl 2-hydroxy-2-phenylacetate**, a mandelic acid ester. It details the chemical identifiers, including the CAS number and a list of synonyms, to aid in accurate identification and literature searches. A detailed experimental protocol for its synthesis via Fischer esterification is provided, along with a representative analytical method using Gas Chromatography-Mass Spectrometry (GC-MS). Furthermore, a plausible signaling pathway for its potential antimicrobial activity is proposed and visualized, offering a starting point for further investigation into its mechanism of action. This document is intended to serve as a valuable resource for professionals in research, and drug development.

### Chemical Identification

**Propyl 2-hydroxy-2-phenylacetate** is an organic compound belonging to the ester class. Accurate identification is crucial for research and regulatory purposes. The primary identifier is the CAS (Chemical Abstracts Service) number, which is unique to this specific chemical substance.

Identifier	Value
IUPAC Name	Propyl 2-hydroxy-2-phenylacetate
CAS Number	5413-58-1[1]

A variety of synonyms are used in literature and commercial listings. Understanding these is essential for comprehensive information retrieval.

Synonym
Propyl mandelate[2]
Mandelic acid, propyl ester
Benzeneacetic acid, .alpha.-hydroxy-, propyl ester
Propyl alpha-hydroxybenzeneacetate
n-Propyl mandelate

## Experimental Protocols

### Synthesis of Propyl 2-hydroxy-2-phenylacetate via Fischer Esterification

The synthesis of **Propyl 2-hydroxy-2-phenylacetate** is commonly achieved through the Fischer esterification of mandelic acid with propanol, using a strong acid catalyst. This reversible reaction is driven to completion by using an excess of the alcohol and/or by removing water as it is formed.

Materials and Reagents:

Reagent	Formula	Molar Mass (g/mol)	Quantity	Molar Equiv.
Mandelic Acid	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	152.15	15.2 g	1.0
n-Propanol	C <sub>3</sub> H <sub>8</sub> O	60.10	18.0 g (22.5 mL)	3.0
Sulfuric Acid (conc.)	H <sub>2</sub> SO <sub>4</sub>	98.08	1.0 mL	Catalyst
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	74.12	As needed	-
Saturated Sodium Bicarbonate Solution	NaHCO <sub>3</sub>	84.01	As needed	-
Anhydrous Magnesium Sulfate	MgSO <sub>4</sub>	120.37	As needed	-

#### Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine mandelic acid (15.2 g, 0.1 mol) and n-propanol (22.5 mL, 0.3 mol).
- **Catalyst Addition:** While stirring, slowly add concentrated sulfuric acid (1.0 mL) to the mixture.
- **Reflux:** Heat the reaction mixture to a gentle reflux using a heating mantle and continue for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
  - Allow the mixture to cool to room temperature.
  - Transfer the mixture to a separatory funnel containing 100 mL of cold water.

- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash sequentially with 50 mL of water, 50 mL of saturated sodium bicarbonate solution (until effervescence ceases), and finally with 50 mL of brine.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation to yield pure **Propyl 2-hydroxy-2-phenylacetate**.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity and identity of the synthesized **Propyl 2-hydroxy-2-phenylacetate** can be confirmed using GC-MS. The following is a representative protocol.

Instrumentation and Conditions:

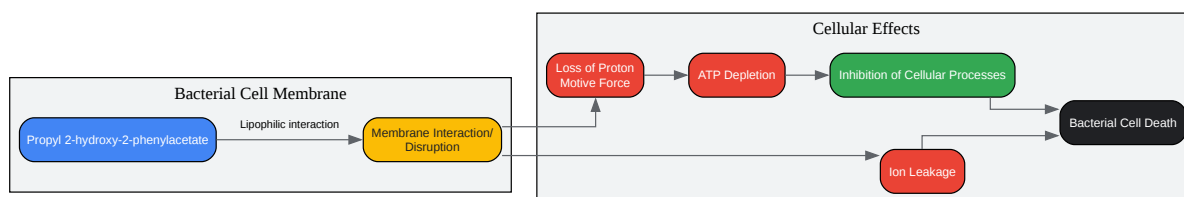
Parameter	Condition
Gas Chromatograph	Agilent 7890B or equivalent
Mass Spectrometer	Agilent 5977A MSD or equivalent
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Inlet Temperature	250°C
Injection Volume	1 µL (splitless mode)
Oven Program	Initial temperature 70°C, hold for 2 min, ramp to 280°C at 10°C/min, hold for 5 min
MS Transfer Line	280°C
Ion Source Temp.	230°C
Quadrupole Temp.	150°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	40-400 amu

#### Sample Preparation:

Prepare a 1 mg/mL solution of the purified product in dichloromethane or ethyl acetate.

## Potential Signaling Pathway and Biological Activity

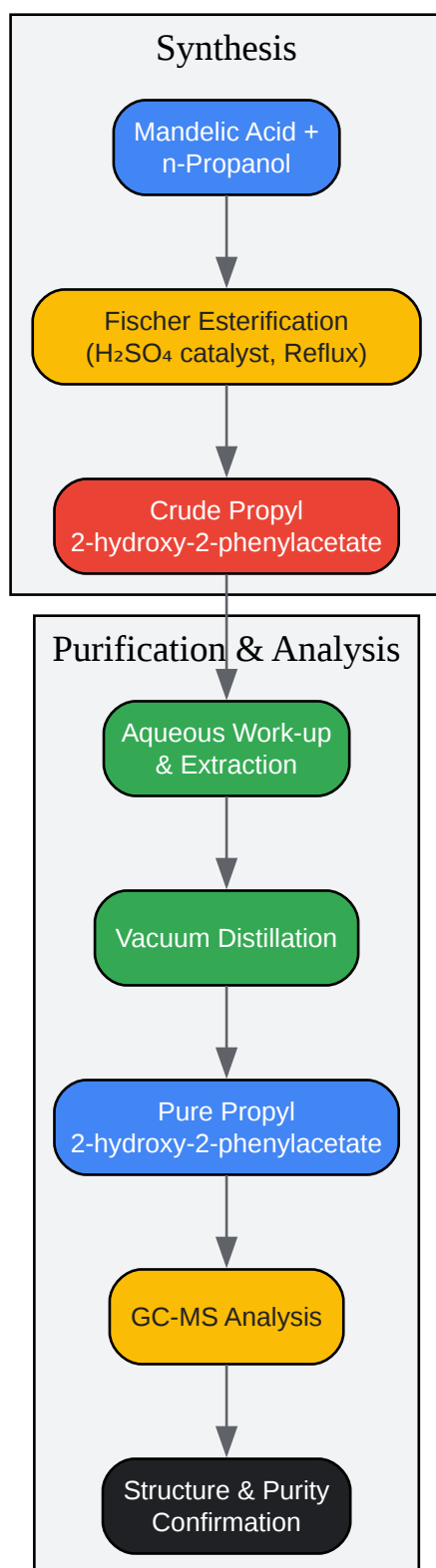
While specific signaling pathways for **Propyl 2-hydroxy-2-phenylacetate** in mammalian cells are not extensively documented, mandelic acid and its derivatives are known for their antimicrobial properties. The proposed mechanism of action for phenolic compounds often involves the disruption of the bacterial cell membrane integrity. This can lead to a cascade of events affecting cellular signaling and viability.



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Caption: Proposed mechanism of antimicrobial action for **Propyl 2-hydroxy-2-phenylacetate**.

This diagram illustrates a logical workflow for the synthesis and analysis of **Propyl 2-hydroxy-2-phenylacetate**.



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Caption: Experimental workflow for the synthesis and analysis of **Propyl 2-hydroxy-2-phenylacetate**.

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## References

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